

Application Note: A-790742 Dosage and Administration in Animal Models

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Compound of Interest

Compound Name: A-790742

Cat. No.: B1251503

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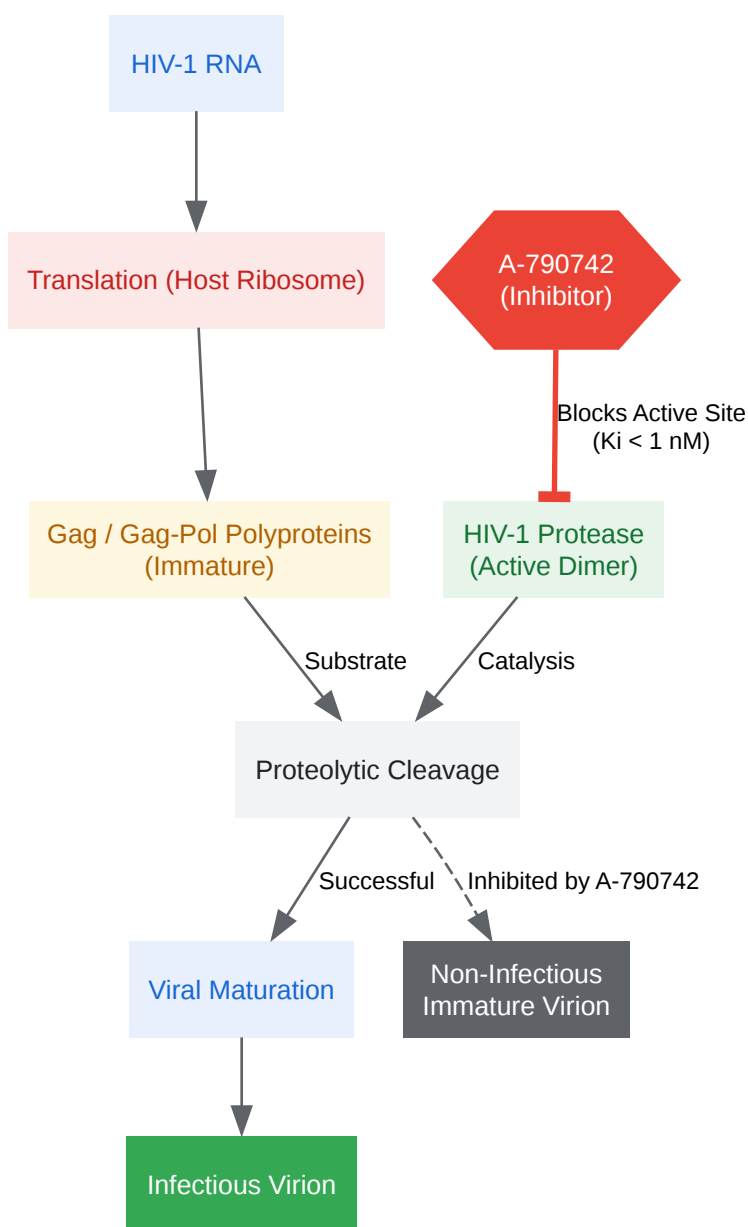
Compound: **A-790742** Therapeutic Class: HIV-1 Protease Inhibitor (Symmetry-based) Primary Application: Antiretroviral PK/PD studies; Safety profiling (Hyperbilirubinemia reduction) Source: Abbott Laboratories (Discovery Phase)[1]

Abstract & Mechanism of Action

A-790742 is a symmetry-based inhibitor of HIV-1 protease, designed to overcome resistance mutations and reduce metabolic side effects associated with earlier protease inhibitors (PIs) like ritonavir and indinavir.[1] Unlike first-generation PIs, **A-790742** demonstrates a superior resistance profile against multi-drug resistant (MDR) HIV-1 strains and exhibits significantly reduced potential for hyperbilirubinemia (jaundice), a common adverse event in this drug class. [1]

Mechanism of Action (Pathway)

A-790742 binds to the active site of the HIV-1 protease dimer, a C2-symmetric aspartyl protease. By mimicking the transition state of the substrate, it prevents the enzyme from cleaving the viral Gag and Gag-Pol polyprotein precursors. This inhibition blocks the maturation of viral particles, rendering them non-infectious.[1]



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Figure 1: Mechanism of Action of **A-790742**.^[1] The compound competitively inhibits HIV-1 protease, preventing the cleavage of polyproteins necessary for viral maturation.^[1]

Chemical Properties & Formulation

A-790742 is highly lipophilic with low aqueous solubility. Successful in vivo administration requires a vehicle that enhances solubility to ensure consistent bioavailability.

Property	Description
Chemical Structure	Symmetry-based core with P1-substituted pyridyl groups. [1]
Solubility	Low in water; soluble in DMSO, Ethanol, and PEG400. [1]
Stability	Stable in solid state. [1] Solutions should be prepared fresh or stored at -20°C.

Recommended Vehicle Formulations

Select the vehicle based on the route of administration. Vehicle A is the standard Abbott protocol for this series.

Vehicle A (Standard Oral/IV):

- Composition: 5% Ethanol + 95% Polyethylene Glycol 400 (PEG400).[\[1\]](#)
- Preparation: Dissolve **A-790742** in Ethanol first (vortex until clear), then slowly add PEG400 while vortexing. Sonicate if necessary.[\[1\]](#)

Vehicle B (Alternative for High Dose):

- Composition: 20% Ethanol : 30% Propylene Glycol : 50% D5W (5% Dextrose in Water).[\[1\]](#)
- Note: This vehicle is often used for IV bolus to prevent precipitation upon injection.

Dosage & Administration Protocols

A. Pharmacokinetics (PK) Study (Rat & Dog)

This protocol determines the oral bioavailability (F), half-life (t_{1/2}), and clearance (Cl) of **A-790742**.[\[1\]](#)

- Species: Sprague-Dawley Rats (Male, 250-300g) or Beagle Dogs.[\[1\]](#)
- Fasting: Animals should be fasted overnight (12h) prior to dosing, with water ad libitum.[\[1\]](#)

Group	Route	Dose (mg/kg)	Volume (mL/kg)	Frequency
IV Group	Intravenous (Tail Vein)	5 mg/kg	1 - 2 mL/kg	Single Bolus
PO Group	Oral Gavage	10 mg/kg	2 - 5 mL/kg	Single Bolus

Experimental Workflow:

- Dosing: Administer the compound using Vehicle A.
- Sampling: Collect serial blood samples (0.2 mL) via jugular or tail vein cannulation.^[1]
 - Timepoints: Pre-dose, 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours post-dose.^[1]
- Processing: Centrifuge blood (3000 x g, 10 min, 4°C) to harvest plasma.
- Analysis: Quantify **A-790742** levels using LC-MS/MS.

B. Hyperbilirubinemia Safety Model

A-790742 is distinguished by its low potential to cause hyperbilirubinemia compared to Atazanavir or Indinavir. This model validates that safety advantage.

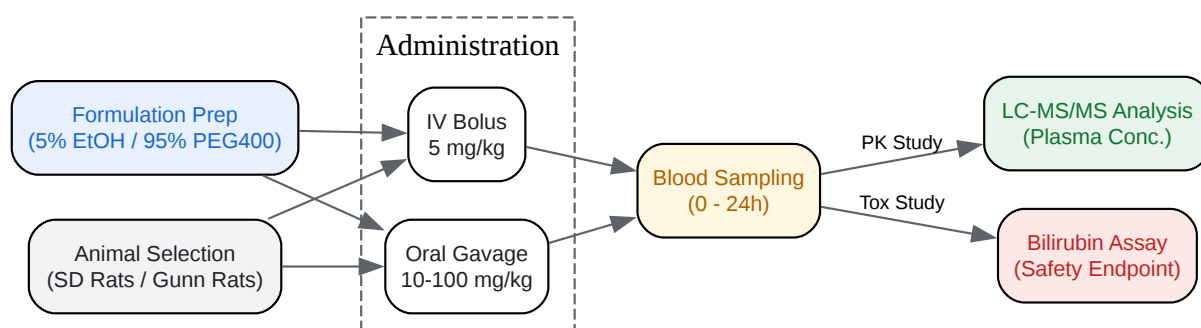
- Species: Gunn Rats (hereditary hyperbilirubinemia model) or C57BL/6 Mice.^[1]
- Duration: 5 to 7 Days (Repeat Dose).

Protocol Steps:

- Baseline: Measure baseline total serum bilirubin on Day -1.
- Treatment: Administer **A-790742** at 30 - 100 mg/kg/day PO (QD or BID).^[1]
 - Positive Control:^[1] Atazanavir (30 mg/kg) or Indinavir (high dose) to induce bilirubin elevation.^[1]
 - Vehicle Control: Vehicle A alone.

- Monitoring: Monitor body weight daily.
- Endpoint: On Day 5 or 7, collect serum 2-4 hours post-dose.
- Assay: Measure Total Bilirubin using a standard clinical chemistry analyzer.
 - Success Criteria: **A-790742** group should show statistically lower bilirubin elevation compared to the Positive Control group.

Experimental Workflow Diagram



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Figure 2: Experimental workflow for Pharmacokinetic (PK) and Safety (Bilirubin) assessment of **A-790742**.

References

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